

Spectroscopic Analysis of 4-Bromoanilinium Chloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Bromoanilinium chloride

Cat. No.: B8028853

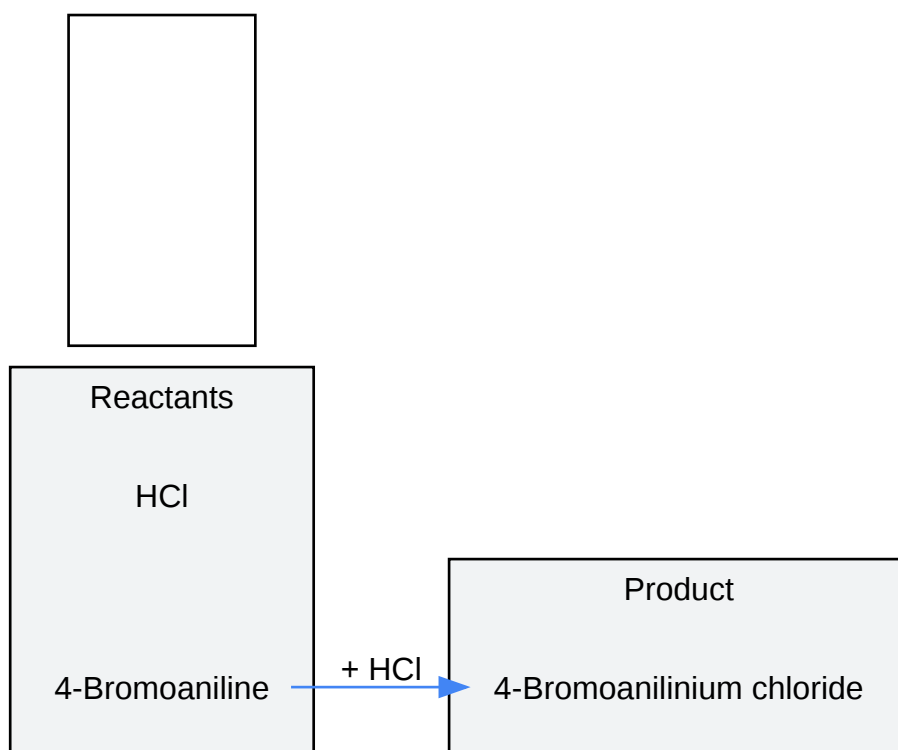
[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and experimental protocols related to **4-bromoanilinium chloride**. This compound, the hydrochloride salt of 4-bromoaniline, is a valuable intermediate in organic synthesis, particularly in the development of pharmaceutical compounds. Understanding its structural and spectroscopic properties is crucial for its effective utilization in research and development.

Chemical Structure and Formation

4-Bromoanilinium chloride is formed through the protonation of the amino group of 4-bromoaniline by hydrochloric acid. This acid-base reaction yields the anilinium salt, which is often a stable, crystalline solid.



[Click to download full resolution via product page](#)

Caption: Formation of **4-bromoanilinium chloride**.

Spectroscopic Data

While spectroscopic data for the parent compound, 4-bromoaniline, is widely available, specific, detailed peak lists for **4-bromoanilinium chloride** are not readily found in publicly accessible databases. The formation of the anilinium salt induces significant changes in the electronic environment of the molecule, which are reflected in its NMR and IR spectra. The data presented below is based on general principles of anilinium salt spectroscopy and available information for closely related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The protonation of the amino group to form the $-\text{NH}_3^+$ group results in a downfield shift of the aromatic proton signals due to the increased electron-withdrawing nature of the substituent.

Table 1: ^1H NMR Data for **4-Bromoanilinium Chloride**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.5 - 7.8	Doublet	2H	Aromatic protons ortho to $-\text{NH}_3^+$
~7.3 - 7.5	Doublet	2H	Aromatic protons meta to $-\text{NH}_3^+$
Broad Singlet	3H	$-\text{NH}_3^+$	

Note: Actual chemical shifts may vary depending on the solvent and concentration.

Table 2: ^{13}C NMR Data for **4-Bromoanilinium Chloride**

Chemical Shift (δ) ppm	Assignment
~135 - 140	C- NH_3^+
~132 - 135	C-Br
~125 - 130	Aromatic CH ortho to $-\text{NH}_3^+$
~120 - 125	Aromatic CH meta to $-\text{NH}_3^+$

Note: Predicted chemical shifts. Experimental data is not readily available.

Infrared (IR) Spectroscopy

The IR spectrum of **4-bromoanilinium chloride** is expected to show characteristic peaks for the anilinium ion and the substituted benzene ring.

Table 3: IR Absorption Data for **4-Bromoanilinium Chloride**

Frequency (cm ⁻¹)	Intensity	Assignment
3000 - 2800	Strong, Broad	N-H stretching of -NH ₃ ⁺
~1600, ~1480	Medium	C=C aromatic ring stretching
~1550	Medium	N-H bending of -NH ₃ ⁺
~1000 - 1100	Strong	C-Br stretching
~820	Strong	p-disubstituted C-H out-of-plane bending

Note: Expected absorption bands. The N-H stretching region is often broad due to hydrogen bonding.

Experimental Protocols

The following are detailed methodologies for the synthesis and spectroscopic characterization of **4-bromoanilinium chloride**.

Synthesis of 4-Bromoanilinium Chloride

This protocol describes the straightforward acid-base reaction to form the salt.[\[1\]](#)

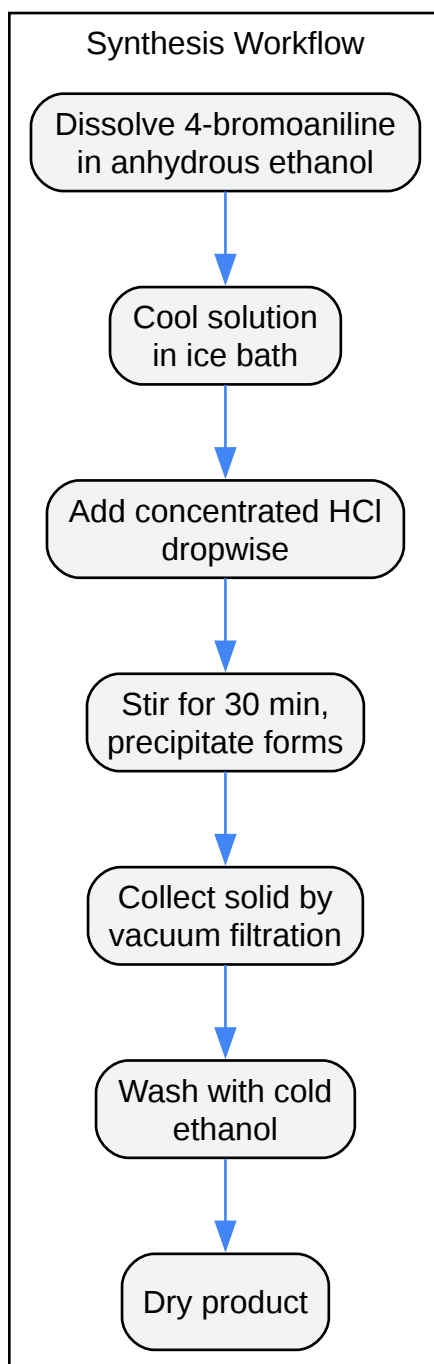
Materials:

- 4-bromoaniline
- Concentrated hydrochloric acid (HCl)
- Anhydrous ethanol
- Drying agent (e.g., anhydrous sodium sulfate)
- Magnetic stirrer and stir bar
- Round-bottom flask
- Ice bath

- Büchner funnel and filter paper

Procedure:

- Dissolve a known quantity of 4-bromoaniline in a minimal amount of anhydrous ethanol in a round-bottom flask with stirring.
- Cool the solution in an ice bath.
- Slowly add a stoichiometric equivalent of concentrated hydrochloric acid dropwise to the cooled, stirring solution.
- A precipitate of **4-bromoanilinium chloride** should form. Continue stirring in the ice bath for 30 minutes to ensure complete precipitation.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting material.
- Dry the product under vacuum or in a desiccator over a suitable drying agent.



[Click to download full resolution via product page](#)

Caption: Synthesis of **4-bromoanilinium chloride**.

NMR Spectroscopy

Instrumentation:

- A 300 MHz or higher field NMR spectrometer.

Sample Preparation:

- Accurately weigh approximately 10-20 mg of the dried **4-bromoanilinium chloride**.
- Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O) in a clean, dry NMR tube. The choice of solvent is critical as the -NH₃⁺ protons are exchangeable.
- Ensure the sample is fully dissolved before placing it in the spectrometer.

Data Acquisition:

- ¹H NMR: Acquire a one-dimensional proton spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
- ¹³C NMR: Acquire a proton-decoupled carbon spectrum. A larger number of scans will be required compared to the proton spectrum.

IR Spectroscopy

Instrumentation:

- A Fourier-transform infrared (FTIR) spectrometer.

Sample Preparation (KBr Pellet Method):

- Grind a small amount (1-2 mg) of the dry **4-bromoanilinium chloride** sample with approximately 100 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Transfer the powder to a pellet press and apply pressure to form a thin, transparent pellet.
- Place the KBr pellet in the sample holder of the FTIR spectrometer.

Data Acquisition:

- Record the spectrum over the range of 4000-400 cm⁻¹.

- Acquire a background spectrum of the empty sample compartment or a pure KBr pellet to subtract from the sample spectrum.

This guide provides a foundational understanding of the spectroscopic properties and handling of **4-bromoanilinium chloride** for professionals in the chemical and pharmaceutical sciences. While specific peak data is elusive in public databases, the provided information on expected spectral characteristics and detailed experimental protocols will aid in its synthesis, identification, and application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Buy 4-Bromoanilinium chloride \[smolecule.com\]](#)
- [To cite this document: BenchChem. \[Spectroscopic Analysis of 4-Bromoanilinium Chloride: A Technical Guide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b8028853/docs#spectroscopic-analysis-of-4-bromoanilinium-chloride-a-technical-guide\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)